

# Part 1: Core Safety Directives & Hazard Analysis

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## Compound of Interest

Compound Name: Carbon dioxide

Cat. No.: B089486

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**Carbon dioxide** is a colorless, odorless gas that is approximately 1.5 times heavier than air.[1] This property means it can accumulate in low-lying and poorly ventilated areas, displacing oxygen and creating a severe asphyxiation hazard.[1][2] The primary risks associated with CO<sub>2</sub> are directly linked to its physical state and properties.

### Principal Hazards:

- **Asphyxiation:** High concentrations of CO<sub>2</sub> displace oxygen in the air. Inhalation can quickly lead to dizziness, confusion, and death by suffocation.[3] Normal air contains about 0.04% CO<sub>2</sub>, but concentrations above 0.5% (5,000 ppm) can become dangerous.[3][4]
- **Cryogenic Burns (Frostbite):** Solid CO<sub>2</sub> (dry ice) exists at -78.5°C (-109.3°F).[5] Direct contact with skin can cause severe frostbite in seconds.[3][4] The rapid expansion of liquid CO<sub>2</sub> or compressed CO<sub>2</sub> gas from a cylinder can also produce cryogenic temperatures.[3][6]
- **Over-Pressurization & Explosion:** Dry ice sublimates directly from a solid to a gas, expanding significantly in volume; one pound of dry ice produces about 250 liters of gaseous **carbon dioxide**. [4] If stored in a sealed, airtight container, this sublimation can generate immense pressure, leading to a violent explosion.[4][5] Gas cylinders are also under high pressure and can become projectiles if damaged or mishandled.[7]

To contextualize these risks, regulatory bodies have established clear exposure limits for gaseous CO<sub>2</sub>.

Parameter	Value (ppm)	Regulating Body/Source
Permissible Exposure Limit (PEL)	5,000 ppm	OSHA (8-hour time-weighted average)[3][8]
Threshold Limit Value (TLV)	5,000 ppm	ACGIH (8-hour time-weighted average)[3]
Short-Term Exposure Limit (STEL)	30,000 ppm	ACGIH (15-minute exposure) [3]
Immediately Dangerous to Life/Health (IDLH)	40,000 ppm	NIOSH/ACGIH[3]

## Part 2: Disposal Protocol for Solid Carbon Dioxide (Dry Ice)

The only professionally accepted method for disposing of unused dry ice is through sublimation. This process must be managed to prevent the dangerous buildup of CO<sub>2</sub> gas.

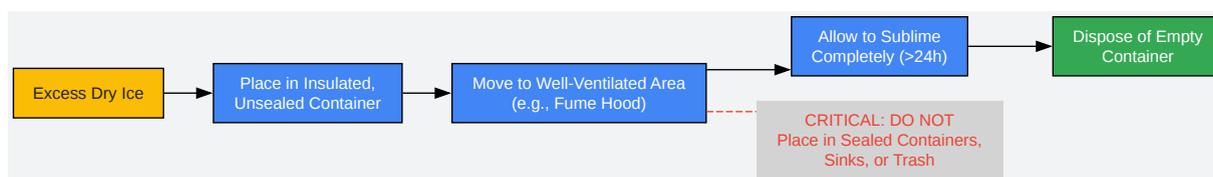
### Step-by-Step Disposal Methodology

- **Select a Secure, Well-Ventilated Location:** The ideal location is a certified chemical fume hood.[5] If a fume hood is unavailable, a secure, open laboratory space with a high rate of air exchange (a recommended minimum of 6 exchanges per hour) is acceptable.[3] Never choose a cold room, environmental chamber, closet, or any confined space.[4][5]
- **Use an Appropriate Container:** Place the excess dry ice in a container that is not airtight. An insulated but unsealed container like a Styrofoam chest is ideal.[5][9] Loosely place the lid on top or leave it ajar to allow the gas to escape safely.
  - **Scientific Rationale:** This step is critical to prevent a pressure-induced explosion. The sublimation of dry ice into gaseous CO<sub>2</sub> will cause any sealed container to fail catastrophically.[4]
- **Allow for Complete Sublimation:** Let the container sit undisturbed until all the solid dry ice has turned into gas. This process can take over 24 hours for a standard block.[10] Post a warning sign indicating that dry ice is sublimating in the area.

- Verify and Dispose of Container: Once you have visually confirmed that all dry ice has sublimated, the empty container can be disposed of according to standard laboratory procedures.[10]

## Critical Prohibitions (What NOT to Do)

- NEVER dispose of dry ice in a sink, toilet, or drain. The extreme cold can cause thermal shock, cracking pipes and damaging plumbing fixtures.[4][5]
- NEVER dispose of dry ice in the trash or an enclosed waste container. As the dry ice sublimates, it will create a hazardous, oxygen-deficient atmosphere and poses an explosion risk.[5][10]
- NEVER leave dry ice in an unsecured area, such as a hallway or open corridor where ventilation may be insufficient.[4][5]

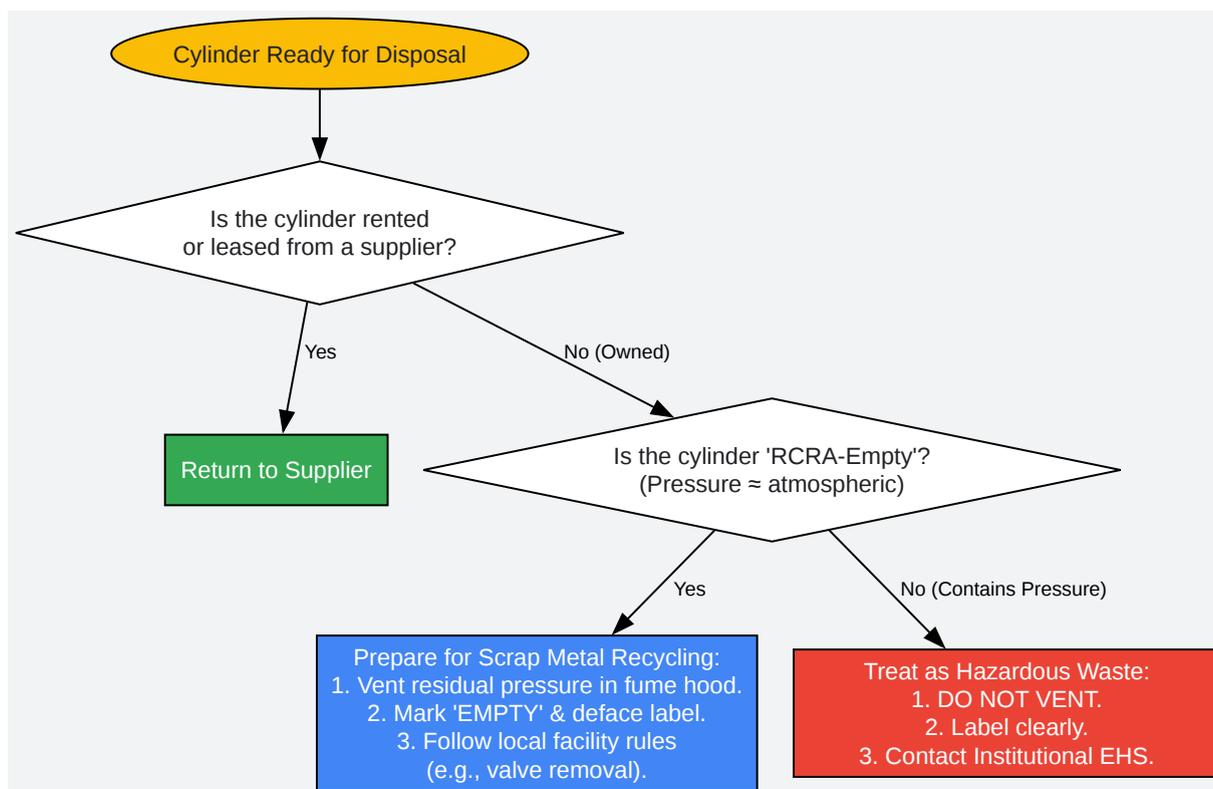


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*Caption: Workflow for the safe disposal of solid **carbon dioxide** (dry ice).*

## Part 3: Disposal Protocol for Gaseous Carbon Dioxide Cylinders

The disposal of compressed gas cylinders is a regulated process that depends on cylinder ownership and whether it is truly empty. Always treat a cylinder as if it is pressurized until proven otherwise.[11]



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*Caption: Decision workflow for the proper disposal of compressed gas cylinders.*

## Methodology 1: Supplier Return (Rented/Leased Cylinders)

This is the most straightforward and highly recommended disposal method.[12] Gas suppliers have established procedures for collecting, reusing, and recycling their cylinders.[12][13]

Step-by-Step Protocol:

- Ensure the cylinder valve is firmly closed.
- Replace the valve protection cap.

- Clearly mark the cylinder as "EMPTY" with a tag or label.[11]
- Segregate the empty cylinder from full cylinders in your designated storage area.
- Contact your gas supplier to arrange for pickup.

## Methodology 2: Disposal of Owned Cylinders

Disposal of owned cylinders requires careful adherence to federal and local regulations. The key distinction is whether the cylinder is "RCRA-empty." A compressed gas cylinder is considered empty under the Resource Conservation and Recovery Act (RCRA) when its internal pressure approaches atmospheric pressure.[14][15]

Protocol for "RCRA-Empty" Cylinders:

- **Confirm Emptiness:** Ensure the regulator shows a pressure at or very near atmospheric pressure.
- **Vent Residual Gas:** In a well-ventilated fume hood, open the cylinder valve slowly to release any minimal remaining pressure until the flow stops.[14]
- **Render Non-Pressurized:** Close the valve. Remove the regulator.
- **Prepare for Recycling:** Clearly write "EMPTY" on the cylinder. Deface or remove the hazard labels.[13][16]
- **Contact Recycling Facility:** Contact your local scrap metal recycler to confirm they accept gas cylinders and to ask about their specific requirements.[12] Some facilities may require the valve to be removed or the cylinder to be punctured, procedures that should only be performed by trained personnel with the proper tools.[17]

Protocol for Cylinders Containing Residual Pressure:

- **Do Not Vent:** If a cylinder contains gas that cannot be used and is not empty, it is considered hazardous waste.[14] Do not attempt to vent its contents.
- **Label and Isolate:** Secure the cylinder in a designated hazardous waste accumulation area. Label it clearly with its contents and an indication that it is for disposal.

- Contact EHS: Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor for removal.[18] This is the only safe and legal disposal path for pressurized or faulty cylinders.[14]

## Part 4: Disposal Protocol for Liquid Carbon Dioxide

Liquid CO<sub>2</sub> is stored in specialized, insulated containers (Dewars) or cylinders. Due to the complexities of handling cryogenic liquids and the associated high pressures, disposal of residual liquid CO<sub>2</sub> should be managed by the supplier.

Step-by-Step Protocol:

- Do Not Attempt to Vent or Dispose: Never attempt to dispose of residual liquid CO<sub>2</sub> yourself. Venting can lead to the formation of solid dry ice plugs, which can block safety relief devices and cause catastrophic over-pressurization.[19][20]
- Secure the Container: Close all valves securely.
- Contact Supplier: Contact the gas supplier who provided the liquid CO<sub>2</sub>. They have the specialized equipment and procedures to safely decant the remaining liquid and decommission or refill the container.[21][22]

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